

Butylated Hydroxytoluene-d21: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: Butylated hydroxytoluene-d21

Cat. No.: B1612495

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Butylated Hydroxytoluene-d21** (BHT-d21). The information presented is primarily based on the extensive data available for its non-deuterated analogue, Butylated Hydroxytoluene (BHT), and should be applied with the understanding that deuteration can alter pharmacokinetic and metabolic profiles.^{[1][2]}

Chemical and Physical Properties

Butylated hydroxytoluene-d21 is the deuterium-labeled version of Butylated Hydroxytoluene (BHT), a widely used antioxidant.^{[1][2]} Key identifying information and physical properties are summarized below.

Property	Value	Reference
Chemical Name	2,6-Di-tert-butyl-4-methylphenol-d21	[1]
Synonyms	BHT-d21	[1]
CAS Number	64502-99-4	[1]
Molecular Formula	C ₁₅ H ₃ D ₂₁ O	[1]
Molecular Weight	241.48 g/mol	[1]
Appearance	White to yellowish crystalline solid	[3][4]
Melting Point	69 - 73 °C	[3][4][5][6]
Boiling Point	265 °C	[3][5][6]
Flash Point	127 °C (Closed Cup)	[4][5]
Specific Gravity	1.048 (Water = 1)	[3]
Solubility	Insoluble in water. Soluble in methanol, ethanol, isopropanol, acetone, benzene, and oils.	[6]
Stability	Stable under normal conditions, but may be light-sensitive.	[3][6]

Toxicological Data

Toxicological data for BHT-d21 is not readily available. The following data for BHT provides a basis for risk assessment. The primary danger associated with BHT is irritation to the eyes and respiratory system.[7] Ingestion of large doses may lead to nausea, vomiting, and gastrointestinal distress.[7]

Toxicity Metric	Value	Species	Reference
LD50 (Oral)	>2000 mg/kg	Rat	[8]
LD50 (Oral)	>6000 mg/kg (24-h)	Rat (male/female)	[8]
LD50 (Dermal)	>2000 mg/kg	Rat	[4][8]
Skin Irritation	Mild and reversible within 72 hours	Rabbit	[8]
Eye Irritation	Causes serious eye irritation	Not specified	[9][10]

Metabolism and Carcinogenicity:

BHT is metabolized by cytochrome P450 (CYP) enzymes, with major metabolites being the carboxylic acid of BHT and its glucuronide, which are excreted in urine.[8][11] The International Agency for Research on Cancer (IARC) has classified BHT in Group 3, meaning it is not classifiable as to its carcinogenicity to humans.[8] Studies have shown that BHT is not considered to be carcinogenic.[8]

Hazard Identification and Handling

BHT is classified as a hazardous chemical under the US Occupational Safety and Health Administration (OSHA) Hazard Communication Standard.[7] It is crucial to handle this compound with appropriate safety precautions.

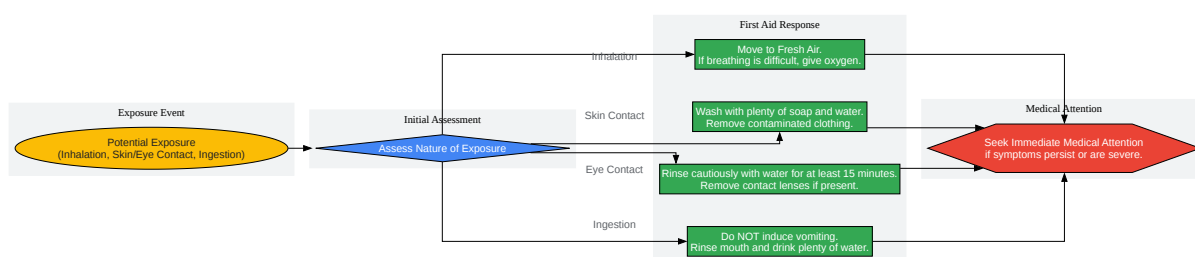
GHS Hazard Statements

- H319: Causes serious eye irritation.[10]
- H335: May cause respiratory irritation.[10]
- H410: Very toxic to aquatic life with long lasting effects.[4][10][12]

Recommended Handling Procedures

- Ventilation: Use in a well-ventilated area. Use local and general ventilation to minimize exposure.[12][13]

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety goggles with side protection.[12]
 - Hand Protection: Wear suitable chemical-resistant gloves (tested according to EN 374). [12]
 - Body Protection: Wear appropriate personal protective clothing to avoid skin contact.[4]
- Hygiene: Avoid eating, drinking, or smoking when handling. Wash hands thoroughly with soap and water after handling.[13] Contaminated work clothing should not be allowed out of the workplace and should be laundered separately before reuse.[10][13]
- Dust Control: Avoid generating dust. Use dry clean-up procedures and avoid creating dust clouds.[13]



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Caption: A workflow diagram for responding to potential exposure to **Butylated Hydroxytoluene-d21**.

Storage and Stability

Proper storage is essential to maintain the integrity of BHT-d21.

- General Storage: Store in a cool, dry, well-ventilated place in tightly closed original containers.[7][12] The recommended storage temperature is 15-25 °C.[12]
- Incompatibilities: Avoid contact with strong oxidizing agents, acid chlorides, acid anhydrides, bases, copper, and steel.[3][6]
- Molten BHT: Molten BHT should be stored in stainless steel tanks at approximately 80-85°C under an inert gas blanket to maintain color stability.[7]

Experimental Protocols

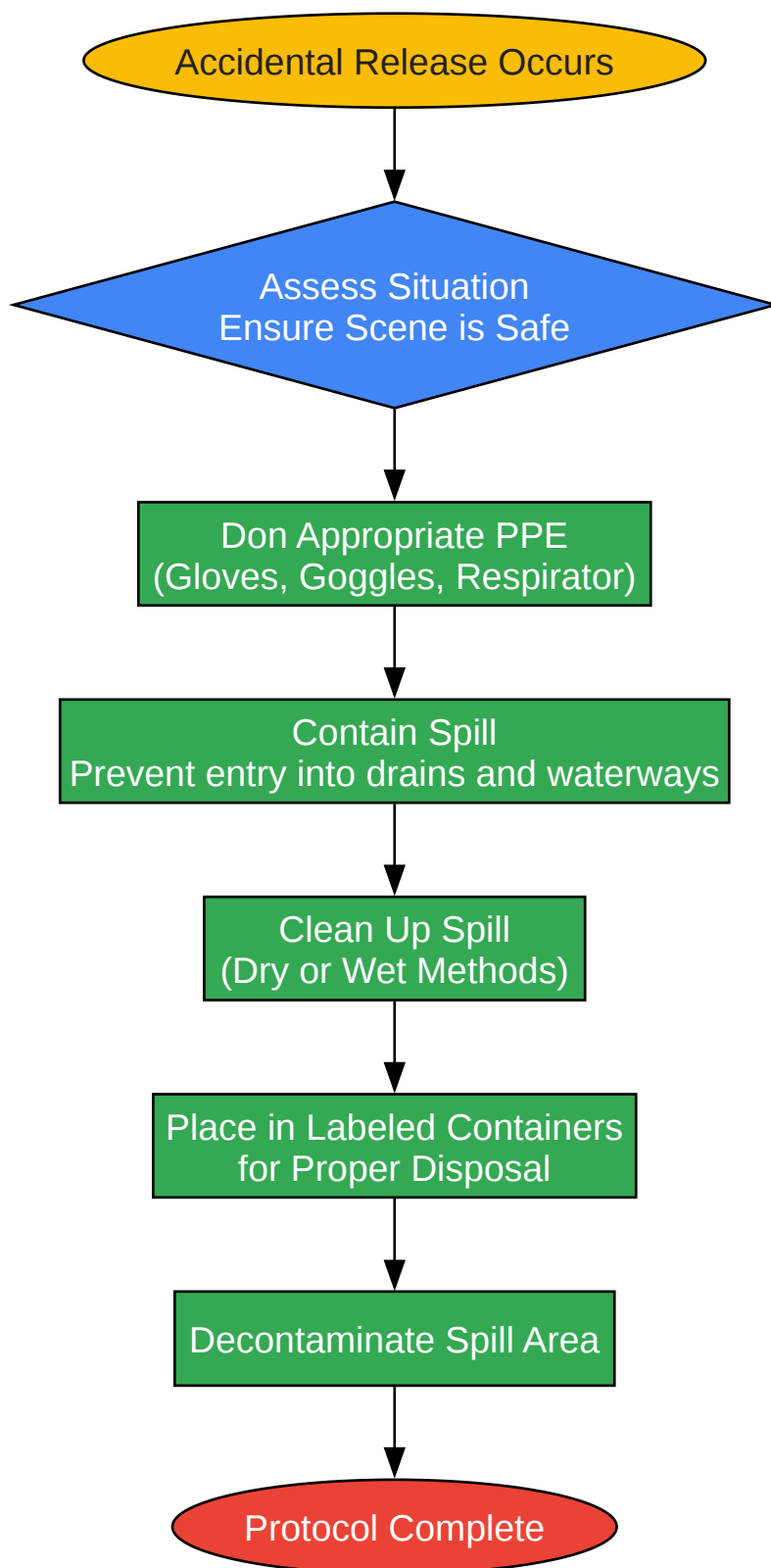
Detailed experimental protocols for the toxicological studies cited in the safety data sheets are not provided in the source documents. For specific methodologies, researchers should consult the original study publications referenced in comprehensive safety assessments, such as those conducted by regulatory bodies. The Organisation for Economic Co-operation and Development (OECD) guidelines are often followed for toxicity testing.[8]

Accidental Release Measures

In the event of a spill, the following procedures should be followed:

- Personal Precautions: Avoid all personal contact, including inhalation of dust. Wear protective clothing and equipment.[13]
- Environmental Precautions: Prevent spillage from entering drains or water courses.[12][13]
- Containment and Cleanup:
 - For dry spills, use dry clean-up procedures to avoid generating dust. Collect the material and place it in a sealed container for disposal.[13]

- For wet spills, vacuum or shovel the material into labeled containers for disposal.[\[13\]](#)
- Wash the spill area with large amounts of water and prevent runoff from entering drains.
[\[13\]](#)



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Caption: A step-by-step protocol for handling an accidental release of **Butylated Hydroxytoluene-d21**.

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[4] Contaminated packaging should be disposed of in the same manner as the product itself.

This guide is intended for informational purposes and should not replace a formal risk assessment or the guidance of a qualified safety professional. Always refer to the most current and complete Safety Data Sheet (SDS) provided by the supplier before handling any chemical.

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